

1-(4-bromobenzoyl)piperidine-4-carboxylic acid

CAS number and structure

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Compound of Interest	
Compound Name:	1-(4-bromobenzoyl)piperidine-4-carboxylic Acid
Cat. No.:	B1268640

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Technical Guide: 1-(4-bromobenzoyl)piperidine-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1-(4-bromobenzoyl)piperidine-4-carboxylic acid**, a molecule of significant interest within the domain of medicinal chemistry. The benzoylpiperidine scaffold is a well-established "privileged structure" in drug discovery, known for its presence in a variety of biologically active compounds. This guide consolidates available data on its chemical identity, structure, and, by extension through closely related analogues, its potential synthesis, biological activities, and physicochemical properties. While specific experimental data for this exact compound is limited in publicly accessible literature, this document leverages information from structurally similar compounds to provide a predictive and informative resource for research and development.

Chemical Identity and Structure

CAS Number: 693237-87-5[1][2][3]

Molecular Structure:

Chemical Structure of 1-(4-bromobenzoyl)piperidine-4-carboxylic acid

Table 1: Compound Identification

Identifier	Value
CAS Number	693237-87-5 [1] [2] [3]
Molecular Formula	C13H14BrNO3 [1] [2]
Molecular Weight	312.16 g/mol [3]
Synonyms	4-Piperidinocarboxylic acid, 1-(4-bromobenzoyl)-; 1-(4-Bromobenzoyl)-4-piperidinocarboxylic acid; 1-(4-bromobenzoyl)isonipecotic acid; 1-[(4-bromophenyl)-oxomethyl]-4-piperidinocarboxylic acid [1]

Physicochemical Properties (Predicted and Inferred from Analogues)

Detailed experimental data for the target compound are not readily available. The following table summarizes estimated properties and data from structurally related compounds.

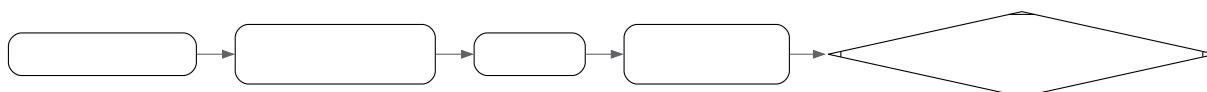
Table 2: Physicochemical Data

Property	Value/Information	Source/Analogue
Appearance	Expected to be a solid at room temperature.	General observation for similar compounds
Melting Point	136-138 °C	Analogue: 1-benzoylpiperidine-4-carboxylic acid
Solubility	Low solubility in water is predicted. Soluble in some organic solvents like dichloromethane.[4]	General characteristics of similar structures[4]
pKa	Data not available.	N/A
Stability	Stable under normal storage conditions.[4]	General chemical stability of the scaffold[4]

Synthesis and Experimental Protocols

A definitive, published synthesis protocol for **1-(4-bromobenzoyl)piperidine-4-carboxylic acid** was not identified in the searched literature. However, a general and highly applicable method for the synthesis of N-aryl piperidines involves the acylation of the piperidine nitrogen with a corresponding acyl chloride. Below is a representative experimental protocol adapted from the synthesis of a closely related analogue, 1-benzoylpiperidine-4-carboxylic acid.

General Synthesis Workflow



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General synthesis workflow for **1-(4-bromobenzoyl)piperidine-4-carboxylic acid**.

Experimental Protocol: Acylation of Piperidine-4-carboxylic acid (Adapted)

This protocol is based on the synthesis of similar N-benzoylpiperidine derivatives.

- Reaction Setup: To a solution of piperidine-4-carboxylic acid (1 equivalent) in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane) is added a non-nucleophilic base such as triethylamine (2-2.5 equivalents). The mixture is stirred at room temperature.
- Acylation: 4-Bromobenzoyl chloride (1-1.2 equivalents) is added dropwise to the reaction mixture.
- Reaction Monitoring: The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed. The reaction can be heated if necessary to drive it to completion.
- Work-up: Upon completion, the reaction mixture is acidified with a dilute aqueous acid solution (e.g., 1 M HCl). The aqueous layer is then extracted with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system or by column chromatography on silica gel.

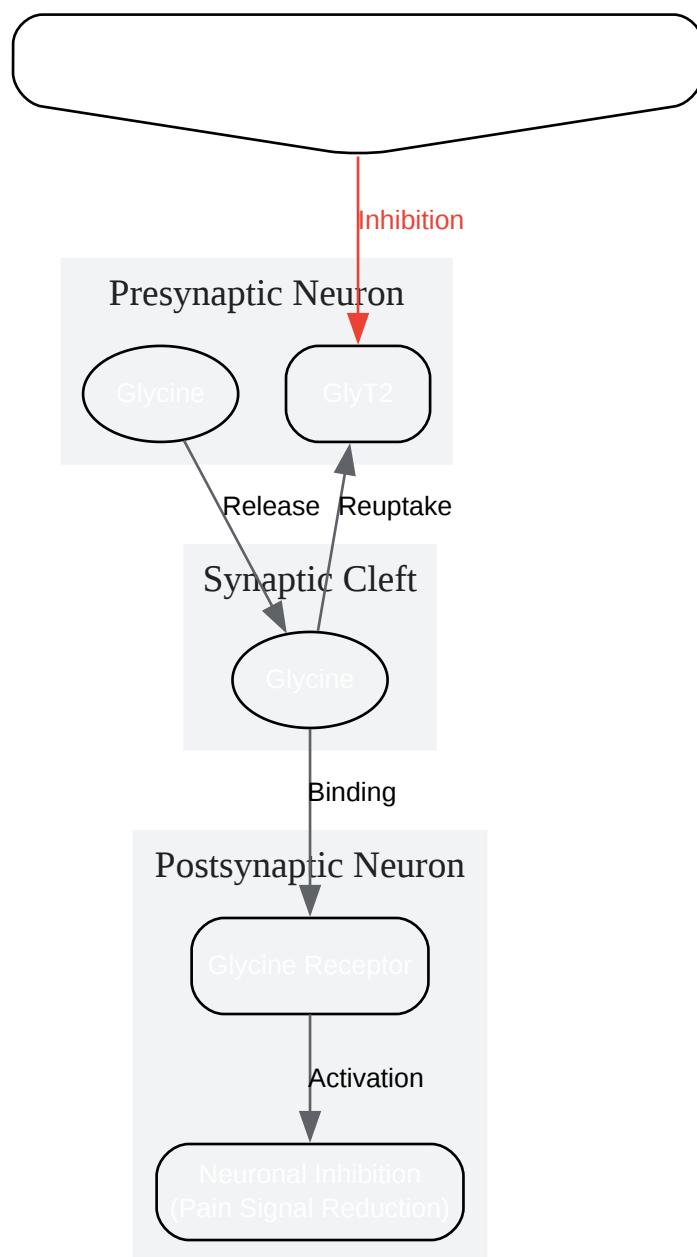
Biological Activity and Potential Applications

While direct biological data for **1-(4-bromobenzoyl)piperidine-4-carboxylic acid** is scarce, the benzoylpiperidine scaffold is prominent in compounds targeting the central nervous system.

Glycine Transporter Type 2 (GlyT2) Inhibition

Derivatives of benzoylpiperidine have been investigated as inhibitors of the glycine transporter type 2 (GlyT2). GlyT2 is involved in regulating glycine levels in the synapse and is a target for the development of analgesics for chronic pain. The general structure of these inhibitors often includes a benzoylpiperidine core. It is plausible that **1-(4-bromobenzoyl)piperidine-4-carboxylic acid** could exhibit inhibitory activity at this transporter, although this would require experimental validation.

Hypothetical Signaling Pathway in Pain Modulation



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Hypothesized mechanism of action for a GlyT2 inhibitor.

Serotonin Receptor Ligands

Piperidine derivatives are frequently found in ligands for various serotonin (5-HT) receptors. These receptors are implicated in a wide range of physiological and pathological processes, including mood, anxiety, and psychosis. The specific substitution pattern on the benzoyl and

piperidine rings dictates the affinity and selectivity for different 5-HT receptor subtypes. Further screening would be necessary to determine if **1-(4-bromobenzoyl)piperidine-4-carboxylic acid** has any significant activity at these receptors.

Conclusion

1-(4-bromobenzoyl)piperidine-4-carboxylic acid is a compound with a chemical scaffold that suggests potential for biological activity, particularly within the central nervous system. While detailed experimental data for this specific molecule is not widely published, this guide provides a foundational understanding based on its chemical structure and the known properties of its analogues. The provided synthesis protocol and discussion of potential biological targets such as GlyT2 and serotonin receptors are intended to serve as a starting point for researchers and drug development professionals interested in exploring the therapeutic potential of this and related compounds. Further experimental investigation is required to fully characterize its physicochemical properties and pharmacological profile.

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